

Application Notes: Protein Labeling with Acid-PEG3-PFP Ester

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Compound of Interest

Compound Name: Acid-PEG3-PFP ester

Cat. No.: B605137

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Introduction

Acid-PEG3-PFP ester is a bioconjugation linker that facilitates the covalent attachment of a polyethylene glycol (PEG) spacer to proteins and other biomolecules.^{[1][2]} This reagent contains a pentafluorophenyl (PFP) ester group at one end and a carboxylic acid group at the other, connected by a 3-unit PEG chain.^{[1][2]} The PFP ester is an amine-reactive functional group that readily reacts with primary and secondary amines, such as the ϵ -amino group of lysine residues on the surface of proteins, to form a stable amide bond.^[3]

A key advantage of PFP esters over more common N-hydroxysuccinimide (NHS) esters is their reduced susceptibility to hydrolysis in aqueous solutions. This property contributes to more efficient and reliable conjugation reactions. The hydrophilic PEG chain enhances the water solubility of the labeled molecule. This protocol provides a general method for the labeling of proteins with **Acid-PEG3-PFP ester**.

Key Features of **Acid-PEG3-PFP Ester**:

- **Amine-Reactive:** Efficiently labels primary and secondary amines on proteins and other biomolecules.
- **Enhanced Stability:** PFP esters are less prone to hydrolysis than NHS esters, leading to higher reaction efficiency.

- **Hydrophilic Spacer:** The PEG3 spacer increases the solubility of the conjugate in aqueous media.
- **Versatile:** The terminal carboxylic acid can be used for subsequent conjugation reactions after activation.

Chemical Properties and Handling

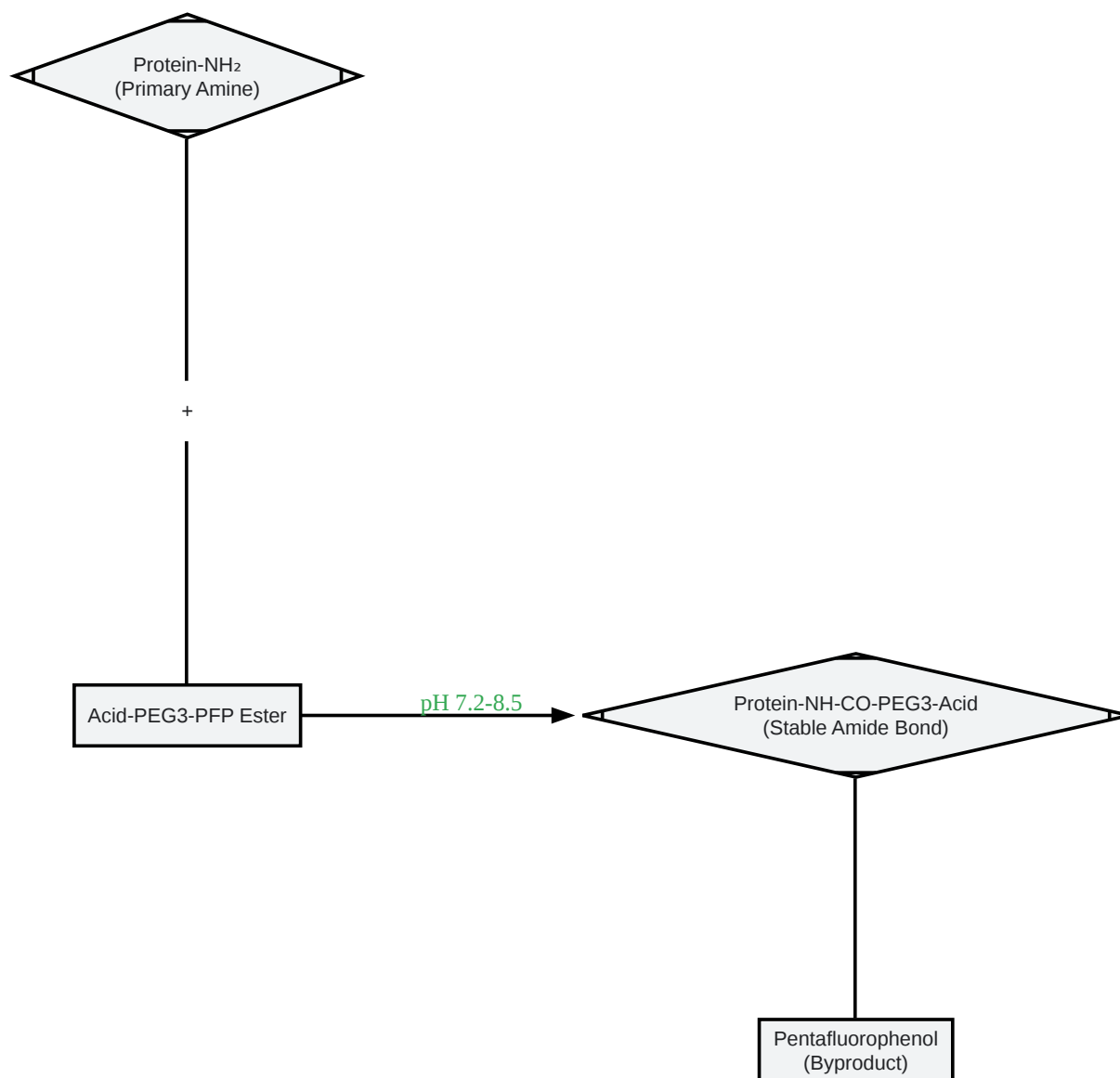
Property	Value	Reference
Chemical Name	Acid-PEG3-PFP ester	
CAS Number	1835759-67-5	
Molecular Formula	C16H17F5O7	
Molecular Weight	416.3 g/mol	
Purity	>95%	
Storage Conditions	-20°C, with desiccant	
Shipping Conditions	Ambient Temperature	

Important Handling Information:

- **Acid-PEG3-PFP ester** is moisture-sensitive. To prevent degradation, it is crucial to warm the vial to room temperature before opening to avoid condensation.
- The PFP ester moiety can hydrolyze and become non-reactive. Therefore, it is recommended to dissolve the reagent immediately before use and avoid preparing stock solutions for long-term storage.

Reaction Mechanism

The reaction between the PFP ester and a primary amine on a protein results in the formation of a stable amide bond and the release of pentafluorophenol.



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Reaction of PFP ester with a primary amine.

Experimental Protocol for Protein Labeling

This protocol describes a general procedure for labeling an antibody (e.g., IgG) with **Acid-PEG3-PFP ester**. The degree of labeling can be adjusted by varying the molar ratio of the PFP ester to the protein.

Materials and Reagents:

- Protein (e.g., IgG)
- **Acid-PEG3-PFP ester**
- Reaction Buffer: Amine-free buffer such as 100 mM sodium phosphate, 150 mM NaCl, pH 7.2-8.5. Avoid buffers containing primary amines like Tris or glycine.
- Organic Solvent: Anhydrous dimethylsulfoxide (DMSO) or dimethylformamide (DMF).
- Quenching Buffer (optional): 1 M Tris-HCl, pH 8.0.
- Purification System: Size-exclusion chromatography (e.g., desalting columns) or dialysis cassettes.

Procedure:

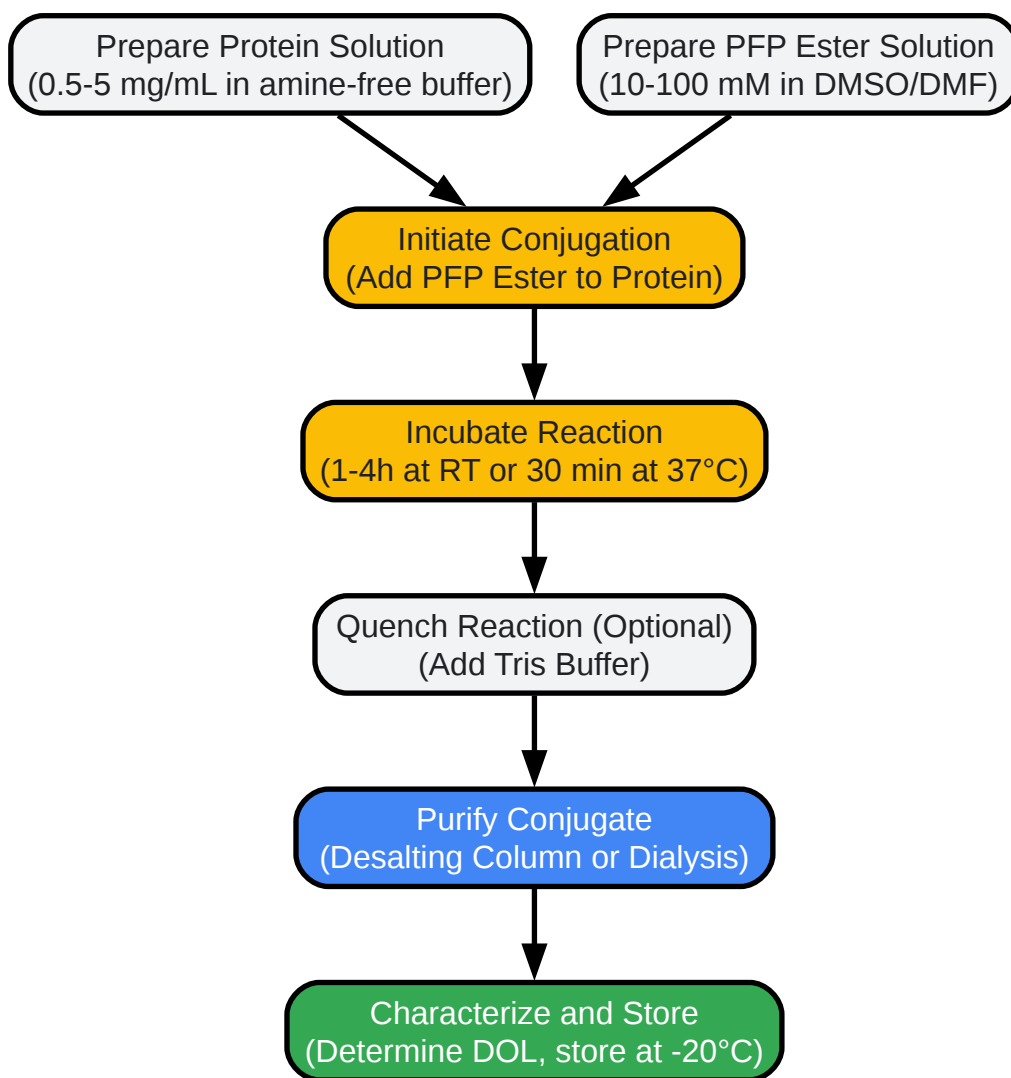
- Prepare the Protein Solution:
 - Dissolve the protein in the reaction buffer to a final concentration of 0.5-5 mg/mL. For a typical IgG labeling, a concentration of 2 mg/mL is often used.
 - If the protein is in a buffer containing primary amines, exchange it into the reaction buffer using a desalting column or dialysis.
- Prepare the **Acid-PEG3-PFP Ester** Solution:
 - Immediately before use, dissolve the **Acid-PEG3-PFP ester** in a small amount of anhydrous DMSO or DMF to a concentration of 10-100 mM. For example, dissolve 1 mg of the PFP ester in 75 µL of DMSO.

- Conjugation Reaction:
 - Slowly add the dissolved **Acid-PEG3-PFP ester** solution to the protein solution while gently stirring. A common starting point is a 2:1 to 10:1 molar excess of the PFP ester to the protein.
 - Incubate the reaction mixture at room temperature (20-25°C) for 1-4 hours or at 4°C overnight for sensitive proteins. Alternatively, incubation at 37°C for 30 minutes can be performed.
- Quench the Reaction (Optional):
 - If necessary to stop the reaction, add the quenching buffer (e.g., Tris) to a final concentration of 20-50 mM and incubate for 30 minutes at room temperature.
- Purify the Labeled Protein:
 - Remove the unreacted **Acid-PEG3-PFP ester** and byproducts by size-exclusion chromatography (desalting column) or dialysis. This step also serves to exchange the labeled protein into a suitable storage buffer.
- Characterization and Storage:
 - Determine the concentration of the labeled protein and the degree of labeling (DOL) using appropriate analytical methods, such as UV-Vis spectroscopy or mass spectrometry.
 - Store the purified labeled protein under the same conditions as the original, unlabeled protein.

Quantitative Data Summary

Parameter	Recommended Range	Typical Value (for IgG)	Reference
Protein Concentration	0.5 - 5 mg/mL	2 mg/mL	
PFP Ester:Protein Molar Ratio	2:1 to 10:1	5:1 to 15:1	
Reaction pH	7.2 - 8.5	7.2 - 8.5	
Reaction Temperature	4°C to 37°C	Room Temperature (20-25°C) or 37°C	
Reaction Time	30 minutes to overnight	1-4 hours at RT; 30 min at 37°C	
Organic Solvent	DMSO or DMF	DMSO	
Final Solvent Concentration	<10% (v/v)	<10% (v/v)	

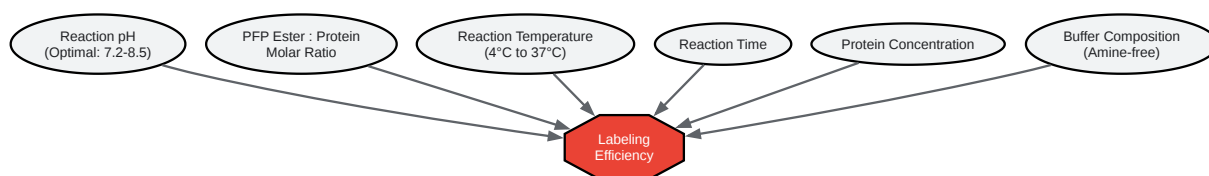
Experimental Workflow



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Workflow for protein labeling with **Acid-PEG3-PFP ester**.

Factors Influencing Labeling Efficiency



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Key factors influencing the efficiency of protein labeling.

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References

- 1. Acid-PEG3-PFP ester - Creative Biolabs [creative-biolabs.com]
- 2. Acid-PEG3-PFP ester, 1835759-67-5 | BroadPharm [broadpharm.com]
- 3. precisepeg.com [precisepeg.com]
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